

# Spectroscopic Data of 4-Amino-1-butanol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Amino-1-butanol

Cat. No.: B041920

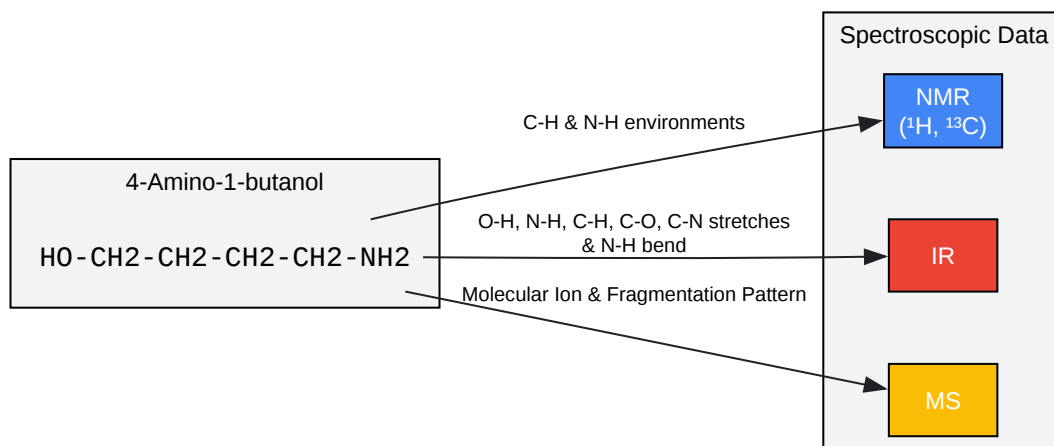
[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **4-Amino-1-butanol**, a valuable bifunctional molecule in chemical synthesis and pharmaceutical research. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for its structural characterization through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

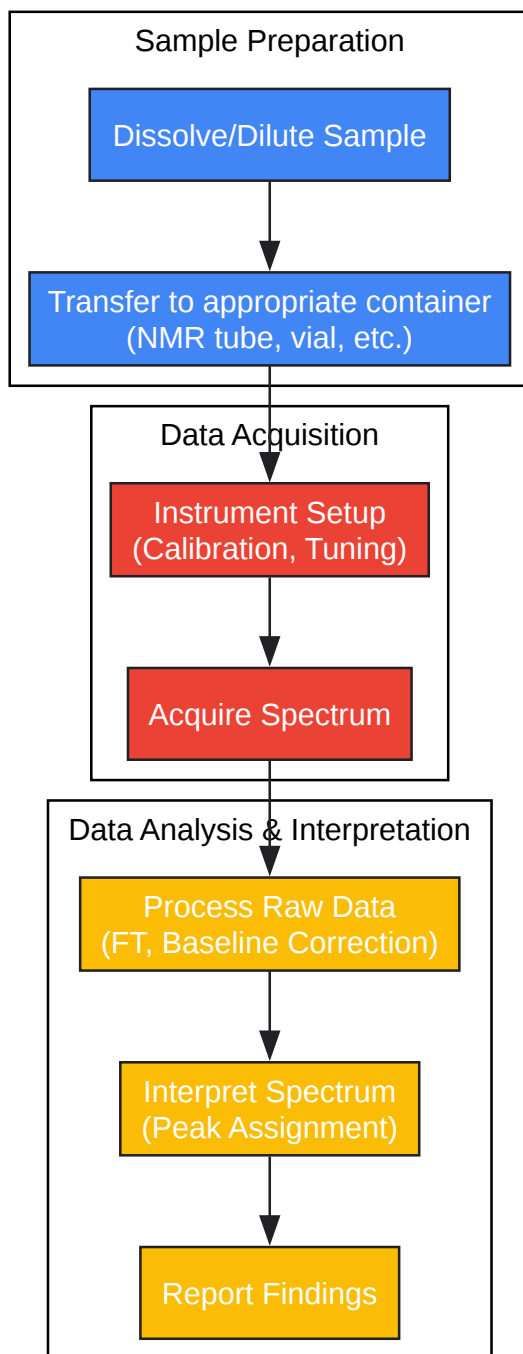
## Molecular Structure and Spectroscopic Overview

**4-Amino-1-butanol** possesses both a primary amine and a primary alcohol functional group, which gives rise to characteristic signals in various spectroscopic analyses. Understanding these spectral signatures is crucial for its identification, purity assessment, and the analysis of its reaction products.

## Molecular Structure and Spectroscopic Correlation for 4-Amino-1-butanol



## General Workflow for Spectroscopic Analysis

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Spectroscopic Data of 4-Amino-1-butanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041920#spectroscopic-data-of-4-amino-1-butanol-nmr-ir-ms]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)